

# A Comparative Guide to Urea Phosphate and Diammonium Phosphate in Saline Soils

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## Compound of Interest

Compound Name: Urea phosphate

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The selection of an appropriate phosphorus fertilizer is critical for optimizing crop yields in saline soils, a challenging environment for plant growth. This guide provides an objective comparison of two common phosphorus fertilizers, **Urea Phosphate** (UP) and Diammonium Phosphate (DAP), supported by experimental data. We delve into their performance, effects on soil properties, and the underlying mechanisms that influence their efficacy in saline agricultural systems.

## Performance Comparison in Saline Conditions

Experimental studies have demonstrated notable differences in the performance of **Urea Phosphate** and Diammonium Phosphate in saline environments. **Urea Phosphate** has shown superiority in enhancing grain yield and phosphorus fertilizer efficiency for crops like wheat when compared to DAP under saline conditions.<sup>[1]</sup> This is attributed to its acidic nature, which can improve nutrient availability in alkaline and saline soils.<sup>[2][3]</sup>

Conversely, while Diammonium Phosphate can mitigate the negative impacts of salinity on plant growth, its effectiveness can be influenced by the level of salinity and the application rate.<sup>[4][5]</sup> In some cases, high application rates of DAP have been associated with increased soil salinity levels.<sup>[6]</sup>

## Quantitative Data Summary

The following tables summarize quantitative data from comparative studies on the effects of **Urea Phosphate** and Diammonium Phosphate on wheat and maize grown in saline soils.

Table 1: Effect of **Urea Phosphate** (UP) and Diammonium Phosphate (DAP) on Wheat Yield and Phosphorus Uptake in Saline Soil[1]

Treatment (P <sub>2</sub> O <sub>5</sub> rate)	Plant Height (cm)	Spike Length (cm)	Grain Yield ( g/pot )	Straw Weight ( g/pot )	P Uptake in Grain (mg/pot)
Control (0 ppm)	-	-	-	-	-
UP (60 ppm)	-	-	9.24	11.93 - 16.0	9.45 - 13.0
DAP (80 ppm)	-	-	8.98	9.2 - 13.3	7.93 - 11.23

Note: The study highlighted that UP at 60 ppm P<sub>2</sub>O<sub>5</sub> produced a higher grain yield than DAP at 80 ppm P<sub>2</sub>O<sub>5</sub>.

Table 2: Influence of **Urea Phosphate** on Maize Yield and Soil Properties in Saline-Alkaline Soil[7]

Treatment	Maize Yield Increase (%)	P Utilization Efficiency Increase (%)	Soil pH Reduction	Increase in Available P (%)
Full-rate UP vs. Conventional P	13.55 - 18.89	7.09 - 7.21	0.15 - 0.28	21.25 - 58.90
50% Reduced-P UP vs. Full-rate Conventional P	No significant difference	-	-	-

## Impact on Soil Properties

The chemical composition of these fertilizers dictates their reaction in the soil and subsequent impact on soil properties, which is particularly crucial in saline environments.

**Urea Phosphate:** As an acidic fertilizer, UP can help to lower the pH of the soil in the immediate vicinity of the fertilizer granule.[1][2] This acidification can enhance the availability of phosphorus and other micronutrients, which are often less available in the high pH conditions typical of saline and calcareous soils.[2][7] Studies have shown that UP application can reduce soil pH and increase the concentration of available phosphorus.[7]

**Diammonium Phosphate:** DAP has a slightly alkaline effect on the soil upon initial application.[6][8] In saline-sodic soils, the application of DAP has been shown to have a less significant impact on soil pH compared to more acidic fertilizers.[9] Long-term application of DAP may contribute to an increase in soil pH.[8]

## Experimental Protocols

Understanding the methodologies behind the cited data is essential for critical evaluation. Below are summaries of the experimental protocols from key studies.

### Study 1: Comparison of Phosphorus Fertilizer Efficiency in Wheat under Saline Conditions[1]

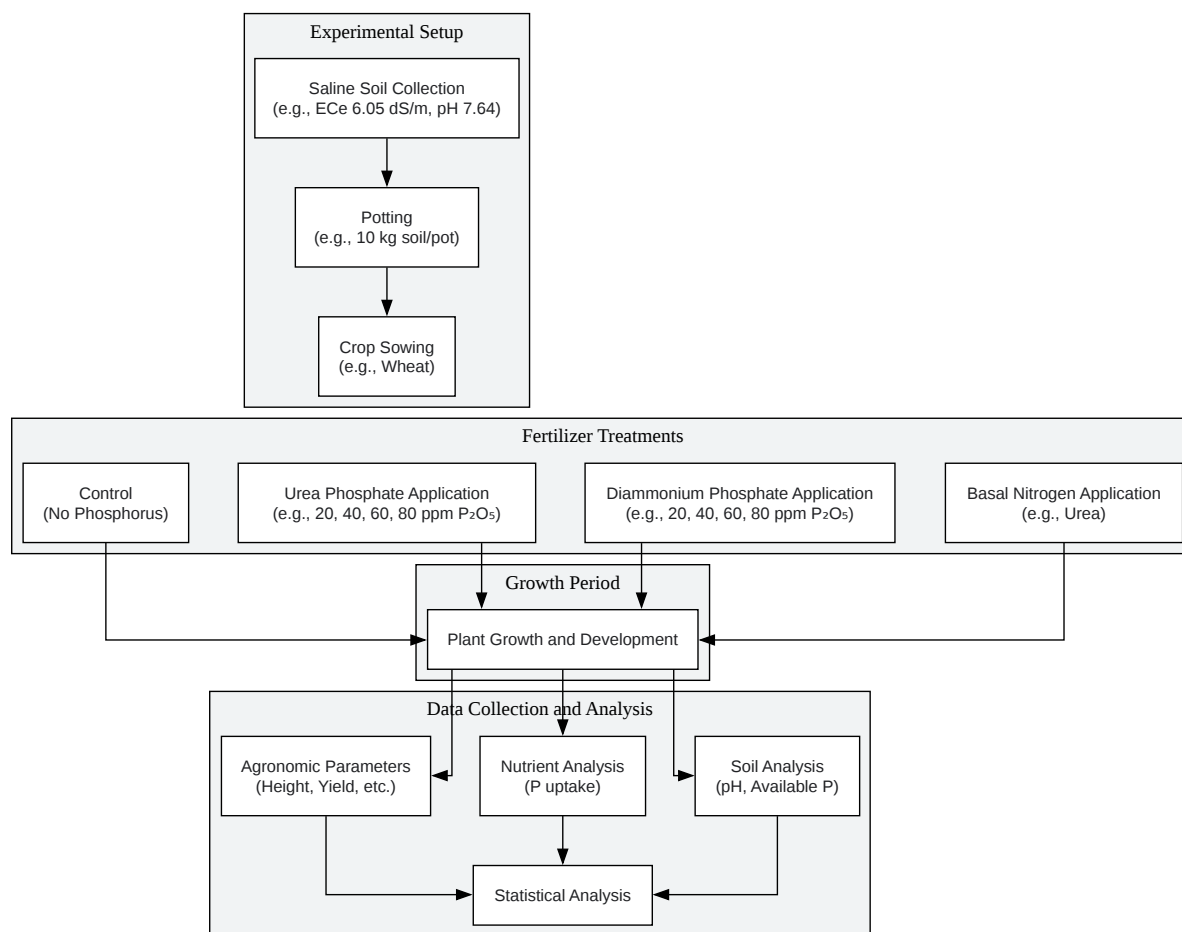
- **Objective:** To compare the efficiency of **Urea Phosphate** and Diammonium Phosphate on wheat growth in saline soil.
- **Experimental Design:** A pot experiment was conducted using 10 kg of saline soil (ECe 6.05 dS/m, pH 7.64) per pot.
- **Treatments:** Phosphorus was applied at rates of 0, 20, 40, 60, and 80 mg P<sub>2</sub>O<sub>5</sub> kg<sup>-1</sup> soil from either UP or DAP at the time of sowing. Nitrogen was applied as urea at a rate of 150 kg N ha<sup>-1</sup> in two splits.
- **Measurements:** Agronomic parameters such as plant height, spike length, grain yield, and straw weight were recorded. Phosphorus uptake in the grain was also analyzed.

## Study 2: Effect of Urea Phosphate on Maize in Saline-Alkaline Soil[7]

- Objective: To evaluate the effects of **Urea Phosphate** on soil properties and maize growth in coastal saline-alkali soils.
- Experimental Design: A two-year field experiment was conducted with maize as the test crop.
- Treatments: Treatments included **Urea Phosphate** at full and 50% reduced phosphorus application rates compared to conventional phosphorus fertilizer.
- Measurements: Soil pH, bulk density, available phosphorus, phosphatase activity, root length density, maize yield, and phosphorus utilization efficiency were measured.

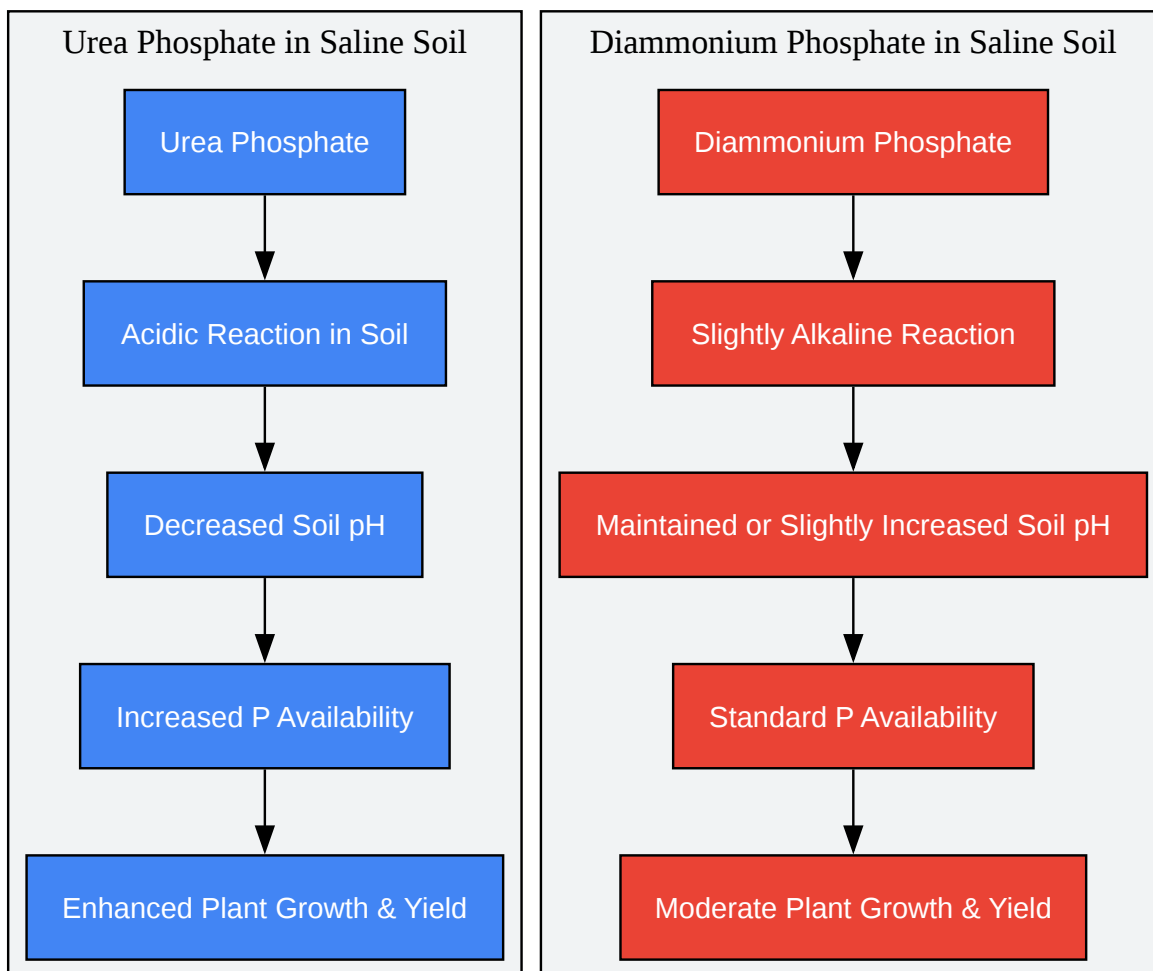
## Logical Workflow and Comparative Effects

The following diagrams illustrate the logical workflow of a comparative fertilizer study and the differential effects of **Urea Phosphate** and Diammonium Phosphate in saline soils.



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Caption: Experimental workflow for comparing fertilizer performance.



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Caption: Comparative effects of UP and DAP in saline soils.

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